

Standard Operating Procedure: *cis*-Decahydronaphthalene-d18 ()

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Compound of Interest

Compound Name: *cis*-Decahydronaphthalene-d18

CAS No.: 28788-42-3

Cat. No.: B167121

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Application Note & Technical Guide for High-Precision Analysis

Introduction & Scope

***cis*-Decahydronaphthalene-d18** (commonly *cis*-Decalin-d18) is a specialized, fully deuterated solvent utilized primarily in high-temperature Nuclear Magnetic Resonance (NMR) and Small Angle Neutron Scattering (SANS).

Unlike its *trans* isomer, *cis*-decalin possesses a flexible structure where the two cyclohexane rings are fused in a *cis* geometry, preventing ring inversion locking at ambient temperatures but allowing for unique solubility profiles, particularly for polyolefins and non-polar polymers. The "d18" designation indicates >98 atom % deuteration, rendering the molecule silent in

H-NMR and providing a distinct Scattering Length Density (SLD) for neutron experiments.

Target Audience: Analytical Chemists, Polymer Physicists, and Structural Biologists.

Material Characterization & Verification

Before experimental use, the integrity of the solvent must be verified. *cis*-Decalin is often sold as a mixture; however, for specific conformational studies, isomeric purity is critical.

2.1 Physical Property Verification Table

Property	Value (cis-d18)	Value (trans-d18)	Method of Verification
CAS Number	28788-42-3 (Labeled)	28788-42-3 (Labeled)	Certificate of Analysis
Molecular Weight	156.36 g/mol	156.36 g/mol	Mass Spectrometry
Boiling Point	193–195 °C	185–187 °C	Distillation / TGA
Melting Point	-43 °C	-30 °C	DSC (Differential Scanning Calorimetry)
Density (25°C)	1.01 g/mL	~0.98 g/mL	Pycnometer / Density Meter
Flash Point	58 °C	54 °C	Closed Cup

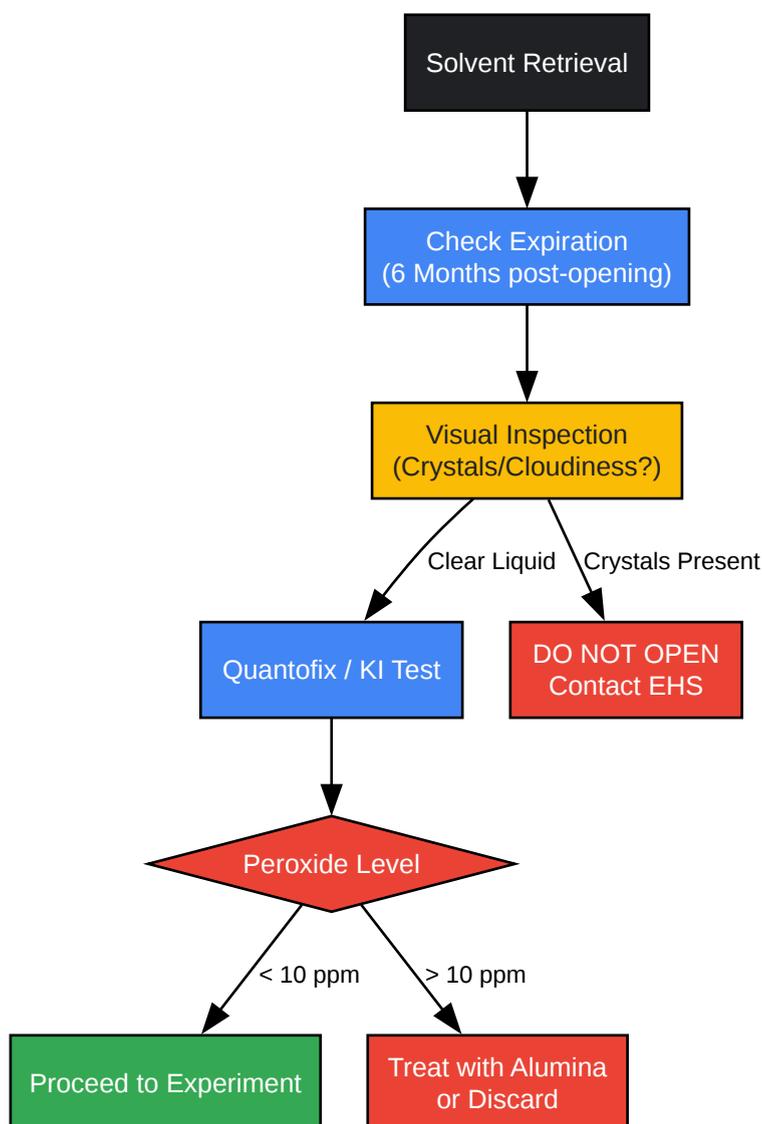


Expert Insight: The density difference between the protonated form (~0.89 g/mL) and the deuterated form (~1.01 g/mL) is significant. A quick check of the density using a calibrated micropipette and analytical balance is a rapid, self-validating test for gross deuteration levels before consuming the sample in NMR.

Critical Safety: The Peroxide Management System

WARNING: Decahydronaphthalene is a Class B Peroxide Former. It forms explosive organic peroxides upon exposure to air and light, which concentrate during evaporation or distillation.

The Self-Validating Safety Protocol: Do not proceed to experimental workflows until the solvent passes the Peroxide Test.



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Figure 1: Decision tree for managing peroxide risks in decalin-d18. This workflow must be executed prior to any heating or distillation.

Actionable Steps:

- Visual Check: If solid crystals are visible around the cap, do not touch. Friction can trigger detonation.[1] Contact safety officers immediately.
- Testing: Use commercially available peroxide test strips (e.g., Quantofix) or a standard Potassium Iodide (KI) starch test.

- Mitigation: If peroxides are 10–100 ppm, pass the solvent through a column of activated basic alumina. Retest immediately.

Protocol A: High-Temperature NMR Sample Preparation

cis-Decalin-d18 is the "gold standard" solvent for High-Temperature GPC-NMR of polyolefins (PE, PP) because its boiling point (~193°C) allows acquisition at 130°C+, where these polymers are fully soluble and chains are mobile.

4.1 Equipment

- 5mm NMR Tubes (Wilmad or Norell), rated for >600 MHz and >150°C.
- J. Young Valve NMR Tubes (Recommended to prevent solvent loss and oxidation).
- Heat gun or heating block.
- Nitrogen/Argon line.

4.2 Step-by-Step Workflow

- Polymer Weighing: Weigh 10–20 mg of polymer directly into the J. Young tube.
 - Why? Transferring dissolved hot polymer is difficult and leads to precipitation/fractionation.
- Solvent Addition: Add 0.6 – 0.7 mL of cis-decalin-d18.
 - Note: cis-decalin is viscous at room temp.[2] Ensure it settles to the bottom.[3]
- Inert Atmosphere (Degassing):
 - Attach the tube to a vacuum/nitrogen manifold.
 - Perform 3 cycles of Freeze-Pump-Thaw (optional but recommended to remove which broadens peaks and accelerates degradation at 130°C).
 - Alternatively, purge the headspace with Argon for 2 minutes before sealing.
- Dissolution (The Critical Step):

- Heat the sealed tube in a heating block set to 120–140°C.
- Do not use an open flame.^{[2][4][5][6]}
- Invert gently every 15 minutes until the solution is optically clear (no Schlieren lines).
- Acquisition:
 - Pre-heat the NMR probe to 130°C.
 - Insert sample and allow 10–15 minutes for thermal equilibration inside the probe to prevent convection currents (which destroy shimming).



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Figure 2: Sample preparation workflow for high-temperature NMR of polyolefins.

Protocol B: SANS Contrast Matching

In Small Angle Neutron Scattering, cis-decalin-d18 is used to match the Scattering Length Density (SLD) of the solvent to a specific component of a complex mixture (e.g., masking the solvent to see the polymer).

Calculated SLD Parameters:

- Chemical Formula:

- Scattering Length (

):

- Carbon (

):

Å

- Deuterium (

):

Å

- Total

Å

- Molar Volume (

):

(derived from density 1.01 g/mL).

- SLD (

):

Protocol:

- Calculate Target: Determine the SLD of the polymer/particle you wish to match.
- Blend: Mix cis-decalin-d18 (High SLD) with protonated cis-decalin (Low SLD,) to achieve the "Contrast Match Point."
- Validation: Measure the density of the blend to confirm the H:D ratio before beamtime.

References

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